

TAK-285 solubility and storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tak-285

CAS No.: 871026-44-7

Cat. No.: S547969

Get Quote

Physical and Chemical Properties

The table below summarizes the key physicochemical data for **TAK-285**:

Property	Specification	Source (Supplier/Study)
CAS Number	871026-44-7	[1] [2] [3]
Molecular Formula	C ₂₆ H ₂₅ ClF ₃ N ₅ O ₃	[1] [2] [3]
Molecular Weight	547.96 g/mol	[1] [2] [3]
Purity	≥ 98% (by HPLC)	[2]
Appearance	White to light yellow solid	[3]

Solubility and Stock Solution Preparation

TAK-285 is readily soluble in DMSO but has very low solubility in aqueous buffers. The table below outlines its solubility in different solvents:

Solvent	Solubility	Notes
---------	------------	-------

| **DMSO** | ≥ 50 mg/mL (≈ 91.25 mM) [3] ≥ 27.4 mg/mL [4] 110 mg/mL (200.74 mM) [1] | Hygroscopic DMSO can significantly impact solubility; use newly opened, anhydrous DMSO for best results [3]. | | **Ethanol** | 54 mg/mL [1] | -- | | **Water** | Insoluble [1] [4] | Requires specialized formulations for *in vivo* studies. |

Protocol for Preparing Stock Solutions

- **Weighing:** Weigh the desired amount of **TAK-285** powder.
- **Dissolution:** Add the powder directly to anhydrous DMSO to achieve the required stock concentration (e.g., 10-50 mM).
- **Aiding Dissolution:** If needed, briefly warm the tube at 37°C for 10 minutes and/or vortex or sonicate it to facilitate complete dissolution [4].
- **Aliquoting:** Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at **-20°C** for short-term use (up to one year) or at **-80°C** for long-term storage (up to two years) [3].

In Vitro Cell-Based Assay Protocols

Cell Culture and Seeding

- Use appropriate cell lines, such as the HER2-overexpressing human breast cancer cell line BT-474 [1] [4].
- Seed cells in culture plates and allow them to adhere overnight under standard conditions (37°C, 5% CO₂).

Dosing and Treatment

- Prepare working concentrations from the DMSO stock solution by diluting directly into the cell culture medium.
- The final concentration of DMSO in the medium should typically not exceed 0.1% to avoid cytotoxicity.
- **Treatment Concentration Range:** Based on literature, a range of **0.00097 - 25 μ mol/L** has been used, with an IC₅₀ value of 17 nM reported in BT-474 cells after 5 days of continuous treatment [1] [4].
- Include a vehicle control (medium with the same final concentration of DMSO but no compound).

In Vivo Dosing Formulation and Administration

For animal studies, **TAK-285** requires specific formulations due to its water insolubility. The following protocols have been validated in preclinical models [3].

Protocol 1: Homogeneous Suspension for Oral Administration (Recommended)

This protocol uses carboxymethyl cellulose sodium salt (CMC-Na) to create a stable suspension.

- **Formulation:** 0.5% Methyl Cellulose [4].
- **Procedure:**
 - Add **TAK-285** powder to a 0.5% methyl cellulose solution.
 - Mix thoroughly to achieve a homogeneous suspension.
 - The final suspension concentration should be ≥ 5 mg/mL [1].
- **Dosing in Mice:** Administered orally at **100 mg/kg, twice daily (BID)**, for 14 days in BT-474 xenograft models [4].

Protocol 2: Clear Solution for Oral Administration

This protocol creates a clear solution using a co-solvent system, which may be preferable for some studies.

- **Formulation:** 5% DMSO, 40% PEG300, 5% Tween-80, 50% saline [1] [3].
- **Procedure:**
 - Prepare a clear DMSO stock solution.
 - Add the DMSO stock to PEG300 and mix evenly.
 - Add Tween-80 to the mixture and mix evenly.
 - Finally, add saline to adjust to the final volume.
- **Final Concentration:** 2.5 mg/mL (4.56 mM) [3].
- **Administration:** The prepared solution should be used immediately for optimal results [1].

Storage Conditions

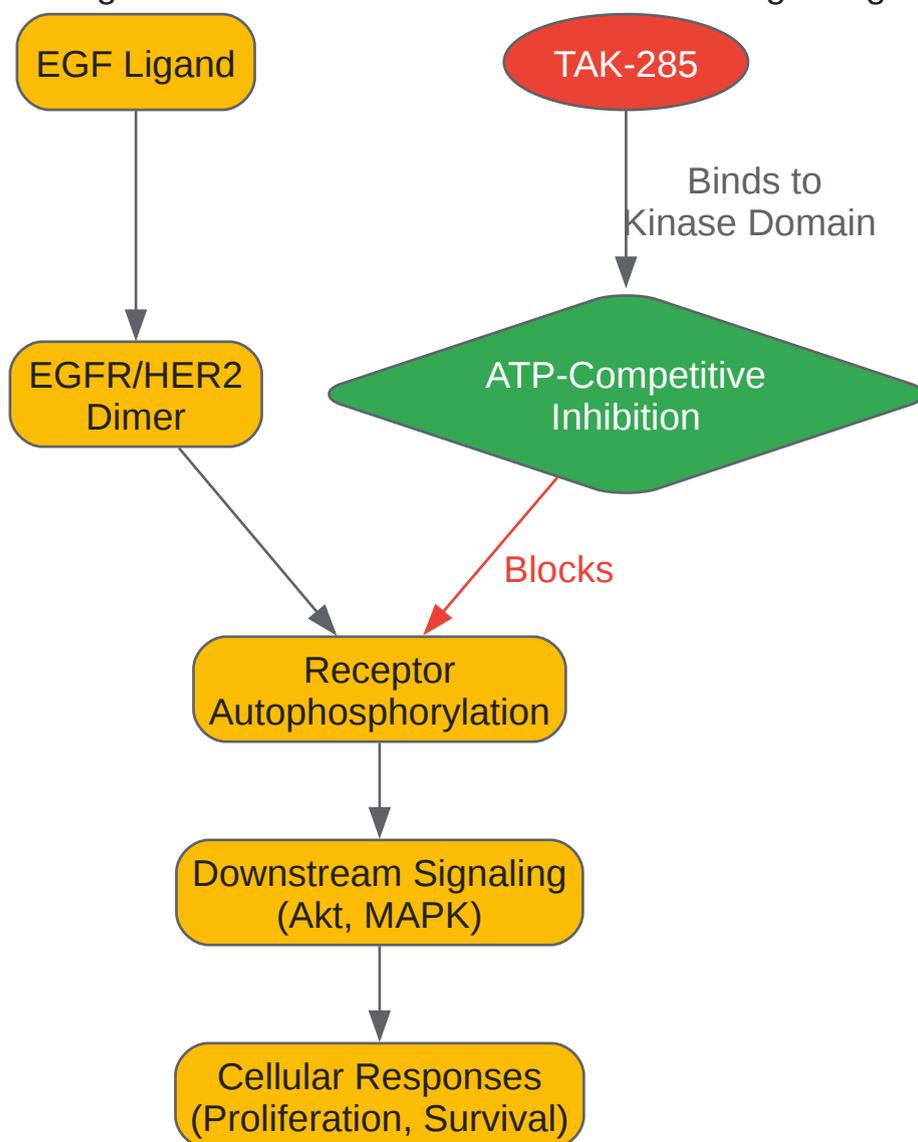
Proper storage is critical for maintaining the stability and activity of **TAK-285**.

- **Short-term (≤ 3 years):** Store the powder at -20°C in a desiccated environment [2] [3].
- **Long-term (≥ 2 years):** For extended storage, keep the powder at -80°C [3].
- **Stock Solutions:** Store DMSO stock solutions at -20°C for up to one year or at -80°C for up to two years [3]. Avoid repeated freeze-thaw cycles.

Mechanism of Action and Experimental Workflow

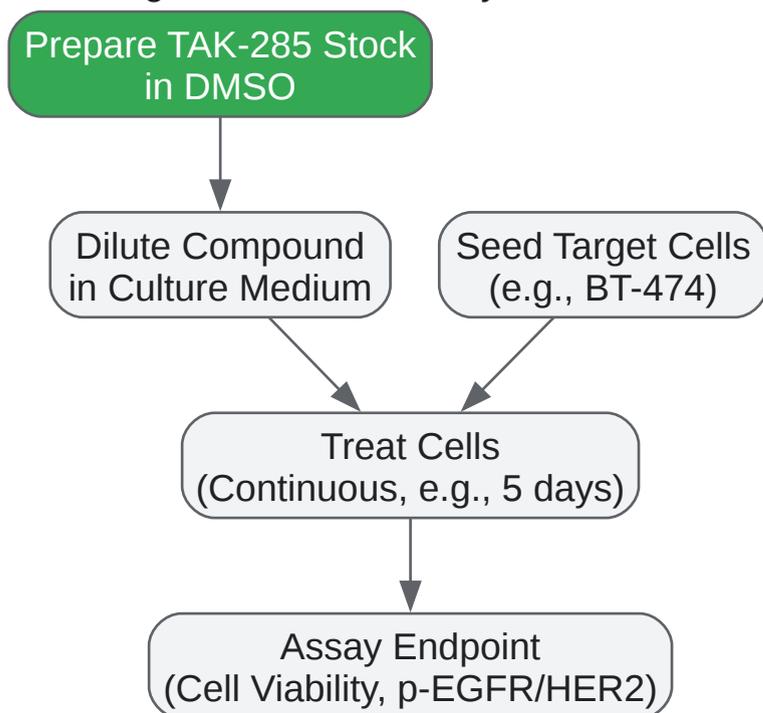
To help visualize the experimental setup and the biological context of **TAK-285**, the following diagrams outline the signaling pathway it inhibits and a general workflow for its application in cell-based assays.

Figure 1: TAK-285 Inhibits EGFR/HER2 Signaling



[Click to download full resolution via product page](#)

Figure 2: In Vitro Assay Workflow



[Click to download full resolution via product page](#)

Critical Considerations for Researchers

- **Solution Stability:** Freshly prepare solutions, especially the *in vivo* formulations, just before use. The clear solution (Protocol 2) has a short stability window and should be used immediately [1].
- **DMSO Quality:** The use of old or hydrated DMSO can drastically reduce solubility. Always use high-quality, anhydrous DMSO [3].
- **Dose Verification:** In *in vivo* studies, the pharmacokinetic profile of **TAK-285** differs between species; drug exposure is reportedly much greater in rats than in mice at the same dose [4].
- **Safety Profile:** In a phase I clinical trial, the maximum tolerated dose (MTD) in humans was determined to be 300 mg twice daily. Dose-limiting toxicities included grade 3 increases in aminotransferases and decreased appetite [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. TAK-285 | EGFR inhibitor | Mechanism | Concentration [selleckchem.com]
2. - TAK ; CAS No:871026-44-7 285 [aobious.com]
3. TAK-285 | HER2/EGFR Inhibitor [medchemexpress.com]
4. TAK-285 - HER2/EGFR Tyrosine Kinase Inhibitor [apexbt.com]
5. Phase I first-in-human study of TAK-285, a novel ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [TAK-285 solubility and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547969#tak-285-solubility-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com